

3-methyl-1H-pyrazole-4-carbaldehyde CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-methyl-1H-pyrazole-4-carbaldehyde

Cat. No.: B051541

[Get Quote](#)

Technical Guide: 3-Methyl-1H-pyrazole-4-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **3-methyl-1H-pyrazole-4-carbaldehyde**, a heterocyclic aldehyde of significant interest in medicinal chemistry and organic synthesis. This document outlines its chemical and physical properties, provides a detailed experimental protocol for its synthesis, and illustrates the synthetic pathway.

Core Compound Data

3-Methyl-1H-pyrazole-4-carbaldehyde is a solid organic compound. Its key quantitative properties are summarized in the table below for easy reference.

Property	Value	Citations
CAS Number	112758-40-4	[1][2]
Molecular Formula	C ₅ H ₆ N ₂ O	[1]
Molecular Weight	110.11 g/mol	[1][2]
Melting Point	105-110 °C	[2]
Appearance	Solid	[2]
Purity (Assay)	97%	[2]
Storage Temperature	2-8°C	[2]

Synthesis of 3-Methyl-1H-pyrazole-4-carbaldehyde

The primary method for the synthesis of **3-methyl-1H-pyrazole-4-carbaldehyde** is the Vilsmeier-Haack reaction. This reaction is a widely used method for the formylation of electron-rich aromatic and heterocyclic compounds.

Experimental Protocol: Vilsmeier-Haack Reaction

The following is a generalized protocol for the synthesis of pyrazole-4-carbaldehydes, which can be adapted for **3-methyl-1H-pyrazole-4-carbaldehyde**.

Materials:

- 3-Methyl-1H-pyrazole (starting material)
- Phosphorus oxychloride (POCl₃)
- N,N-Dimethylformamide (DMF)
- Appropriate solvent (e.g., dichloromethane, dichloroethane)
- Ice bath
- Sodium bicarbonate solution (for neutralization)

- Extraction solvent (e.g., ethyl acetate)
- Drying agent (e.g., anhydrous sodium sulfate)
- Rotary evaporator
- Purification apparatus (e.g., column chromatography)

Procedure:

- **Preparation of the Vilsmeier Reagent:** In a flask equipped with a dropping funnel and a magnetic stirrer, and under an inert atmosphere (e.g., nitrogen or argon), cool N,N-dimethylformamide (DMF) in an ice bath. Add phosphorus oxychloride (POCl_3) dropwise to the cooled DMF with constant stirring. This exothermic reaction forms the Vilsmeier reagent, a chloroiminium salt.
- **Formylation Reaction:** Dissolve the starting material, 3-methyl-1H-pyrazole, in an appropriate solvent. Add this solution dropwise to the prepared Vilsmeier reagent while maintaining the low temperature with the ice bath.
- **Reaction Monitoring:** After the addition is complete, the reaction mixture is typically stirred at room temperature or gently heated for a period of time, which can range from a few hours to overnight. The progress of the reaction should be monitored by a suitable technique, such as thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, carefully pour the reaction mixture into crushed ice. Neutralize the acidic solution by the slow addition of a sodium bicarbonate solution until the pH is neutral or slightly basic.
- **Extraction:** Extract the aqueous mixture with a suitable organic solvent, such as ethyl acetate. Combine the organic layers.
- **Drying and Concentration:** Wash the combined organic layers with brine, dry over an anhydrous drying agent like sodium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude product.

- Purification: Purify the crude **3-methyl-1H-pyrazole-4-carbaldehyde** by a suitable method, such as column chromatography on silica gel, to yield the pure product.

Synthetic Workflow

The following diagram illustrates the general workflow for the synthesis of **3-methyl-1H-pyrazole-4-carbaldehyde** via the Vilsmeier-Haack reaction.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **3-methyl-1H-pyrazole-4-carbaldehyde**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-methyl-1H-pyrazole-4-carbaldehyde | C₅H₆N₂O | CID 2760056 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Methyl-1H-pyrazole-4-carboxaldehyde 97% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [3-methyl-1H-pyrazole-4-carbaldehyde CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051541#3-methyl-1h-pyrazole-4-carbaldehyde-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

